

Solvent selection for WIN-35150 recrystallization

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Compound of Interest

Compound Name: *Flucindole*
CAS No.: 40594-13-6
Cat. No.: B10785030

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To: Research & Development Team From: Senior Application Scientist, Process Chemistry Division Subject: Technical Guide: Solvent Selection & Recrystallization Protocol for WIN-35150 (**Flucindole**)

Introduction & Chemical Profile

WIN-35150 (Generic Name: **Flucindole**) is a fluorinated tetrahydrocarbazole derivative originally developed as an antipsychotic agent. Its structural core—a tricyclic indole fused with a cyclohexane ring and substituted with fluorine atoms and a dimethylamino group—presents specific purification challenges.

- Chemical Name: 3-(dimethylamino)-6,8-difluoro-1,2,3,4-tetrahydro-9H-carbazole
- Molecular Formula: C₁₄H₁₆F₂N₂
- Molecular Weight: 250.29 g/mol
- Melting Point: 181–183 °C
- Physicochemical Nature: Lipophilic free base with a tertiary amine functionality.

Critical Purification Context: As a tetrahydrocarbazole, WIN-35150 is susceptible to oxidative degradation (browning) if exposed to air/light for prolonged periods in solution. The presence of the tertiary amine allows for high solubility in alcohols and chlorinated solvents, while the fluorinated carbazole core limits solubility in aliphatic hydrocarbons.

Solvent Selection Strategy

The selection of a recrystallization solvent system for WIN-35150 is governed by the "Like Dissolves Like" principle, balanced against the high melting point of the solid.

Primary Solvent System: Ethanol / Water (Aqueous Alcohol)

- Mechanism: The free base is highly soluble in hot ethanol due to the amine and indole nitrogen H-bonding capabilities. Water acts as a potent anti-solvent, drastically reducing solubility as the dielectric constant of the medium increases.
- Why it works: This system provides the best balance between recovery yield and impurity rejection (particularly polar degradation products which remain in the mother liquor).

Alternative System: Ethyl Acetate / n-Heptane

- Mechanism: Ethyl acetate dissolves the lipophilic carbazole core effectively. n-Heptane acts as the non-polar anti-solvent.
- Why it works: Useful if the crude material contains significant water-soluble inorganic salts or if the compound is prone to hydrolysis (though WIN-35150 is generally stable to hydrolysis).

Solvent Compatibility Table

Solvent System	Role	Dissolution Temp	Crystallization Temp	Risk Profile
Ethanol (95%)	Single Solvent	Reflux (78°C)	0–4°C	Low. Excellent for removing non-polar impurities.
EtOH / Water	Binary System	Reflux	Ambient -> 4°C	Recommended. Best yield/purity balance.
IPA (Isopropanol)	Single Solvent	Reflux (82°C)	-10°C	Good alternative if EtOH yield is low.
EtOAc / Heptane	Binary System	60-70°C	Ambient	Use if material is "oiling out" in alcohols.

Detailed Recrystallization Protocol (Ethanol/Water System)

Objective: Purify crude WIN-35150 to >98% purity.

Reagents:

- Crude WIN-35150
- Absolute Ethanol (or 95% EtOH)
- Deionized Water
- Activated Charcoal (optional, for decolorization)

Step-by-Step Workflow:

- Dissolution:

- Place crude WIN-35150 in a round-bottom flask equipped with a magnetic stir bar and reflux condenser.
- Add Ethanol (approx. 10 mL per gram of solid).
- Heat to reflux (78°C) with stirring.
- Note: If solid remains, add ethanol in small portions (1-2 mL) until fully dissolved. Do not add excess solvent.
- Decolorization (If required):
 - If the solution is dark yellow/brown (oxidation), remove from heat briefly.
 - Add Activated Charcoal (1-2% w/w).
 - Reflux for 5-10 minutes.
 - Filter hot through a Celite pad or sintered glass funnel to remove charcoal. Return filtrate to a clean flask and reheat to reflux.
- Crystallization:
 - While maintaining reflux, add Deionized Water dropwise via an addition funnel or pipette.
 - Stop addition immediately when a persistent turbidity (cloudiness) is observed.
 - Add a few drops of Ethanol to clear the solution (restore transparency).
 - Remove heat source. Allow the flask to cool to room temperature slowly (insulate flask with a towel if necessary to prevent oiling out).
- Harvesting:
 - Once at room temperature, cool the flask in an ice bath (0-4°C) for 1 hour to maximize yield.
 - Filter the white/off-white crystals using vacuum filtration.

- Wash the filter cake with cold 50% EtOH/Water (small volume).
- Drying:
 - Dry the solid in a vacuum oven at 40-50°C for 12-24 hours.

Troubleshooting & FAQs

Q1: My product is separating as an oil ("oiling out") instead of crystals. Why?

- Cause: This occurs when the solution temperature drops below the "oiling out" temperature (liquid-liquid phase separation) before it reaches the crystallization temperature. It is common with amines like WIN-35150 in aqueous systems.
- Solution:
 - Reheat the mixture until the oil redissolves.
 - Add a small amount of more Ethanol (solvent) to change the composition.
 - Seed the solution with a pure crystal of WIN-35150 as it cools.
 - Cool more slowly with vigorous stirring.

Q2: The crystals are colored (yellow/brown) even after recrystallization.

- Cause: Tetrahydrocarbazoles are prone to air-oxidation, forming quinoidal impurities.
- Solution:
 - Ensure you use Activated Charcoal during the hot dissolution step.
 - Perform the recrystallization under an inert atmosphere (Nitrogen or Argon) to prevent further oxidation.
 - Wash the crystals thoroughly with cold solvent.

Q3: My yield is very low (<50%).

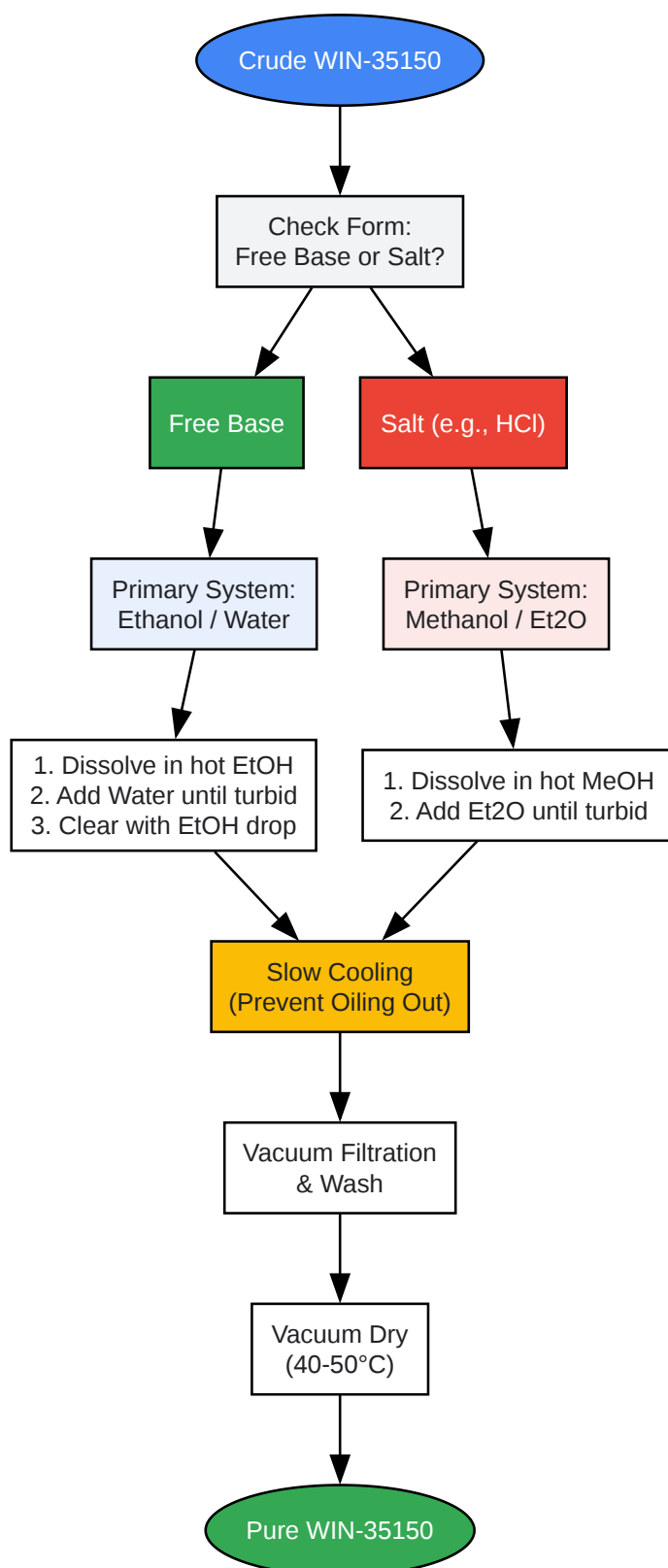
- Cause: Too much solvent was used, or the compound is too soluble in the mother liquor.
- Solution:
 - Concentrate the mother liquor (filtrate) using a rotary evaporator to half its volume and repeat the cooling/filtration steps (Second Crop).
 - Ensure the final cooling step reaches 0-4°C.

Q4: Can I use this protocol for WIN-35150 Hydrochloride (HCl salt)?

- Clarification: The protocol above is for the Free Base.
- Adjustment: If you have the HCl salt, do not use water as an anti-solvent (salts are soluble in water). Instead, use Methanol / Diethyl Ether or Ethanol / Diethyl Ether. Dissolve in minimum hot methanol, then add ether until turbid.

Workflow Visualization

The following diagram illustrates the decision logic for solvent selection and the purification workflow.



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Figure 1: Decision tree for WIN-35150 recrystallization based on chemical form (Free Base vs. Salt).

References

- CAS Common Chemistry. **Flucindole** (WIN 35150) - CAS Registry Number 40594-09-0. American Chemical Society. [[Link](#)]
- RCSB PDB. Ligand Summary Page: WIN (WIN-35150 Structure & Identifiers). Research Collaboratory for Structural Bioinformatics. [[Link](#)]
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